

# Technical Analysis of H-Met-D-Met-OH Molecular Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-Met-D-Met-OH*

Cat. No.: *B8270042*

[Get Quote](#)

This document provides a detailed calculation and verification of the molecular weight for the dipeptide **H-Met-D-Met-OH**, also known as L-Methionyl-D-methionine. This analysis is intended for researchers, scientists, and professionals in the field of drug development who require precise molecular data for their work.

## Introduction

**H-Met-D-Met-OH** is a dipeptide composed of two methionine amino acid residues. Specifically, it consists of one L-methionine molecule and one D-methionine molecule joined by a peptide bond. The determination of its exact molecular weight is fundamental for a variety of biochemical and pharmaceutical applications, including quantitative analysis, structural biology, and computational modeling.

## Methodology for Molecular Weight Calculation

The molecular weight of a peptide is calculated based on the molecular weights of its constituent amino acids, accounting for the loss of a water molecule during the formation of each peptide bond.

### Experimental Protocol: Molecular Weight Calculation

- **Determine the Molecular Formula of the Amino Acid:** The first step is to identify the molecular formula of the constituent amino acid, methionine.

- **Calculate the Molecular Weight of the Amino Acid:** Using the atomic weights of the constituent elements (Carbon, Hydrogen, Nitrogen, Oxygen, Sulfur), the molecular weight of a single methionine molecule is calculated.
- **Account for Peptide Bond Formation:** The formation of a dipeptide from two amino acids involves a dehydration reaction, where one molecule of water (H<sub>2</sub>O) is eliminated.
- **Calculate the Dipeptide Molecular Weight:** The molecular weight of the dipeptide is the sum of the molecular weights of the two individual amino acids minus the molecular weight of one water molecule.

## Results and Data Presentation

The calculation for the molecular weight of **H-Met-D-Met-OH** is summarized in the tables below.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008
Nitrogen	N	14.007
Oxygen	O	15.999
Sulfur	S	32.065

Table 2: Calculation of Methionine Molecular Weight

Constituent	Formula	Quantity	Total Atomic Weight ( g/mol )
Carbon	C <sub>5</sub>	5	60.055
Hydrogen	H <sub>11</sub>	11	11.088
Nitrogen	N <sub>1</sub>	1	14.007
Oxygen	O <sub>2</sub>	2	31.998
Sulfur	S <sub>1</sub>	1	32.065
Total (Methionine)	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> S	149.213	

The molecular weight of a single methionine molecule is 149.21 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 3: Calculation of **H-Met-D-Met-OH** Molecular Weight

Component	Molecular Weight ( g/mol )
Methionine (Met)	149.213
D-Methionine (D-Met)	149.213
Water (H <sub>2</sub> O)	18.015
H-Met-D-Met-OH	280.411

The calculated molecular weight of **H-Met-D-Met-OH** is 280.41 g/mol . This result is consistent with established chemical databases. The molecular formula for the dipeptide is C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>3</sub>S<sub>2</sub>.

## Logical Workflow of Calculation

The process for determining the molecular weight of the dipeptide follows a clear logical progression.

Caption: Workflow for calculating the molecular weight of **H-Met-D-Met-OH**.

## Conclusion

The molecular weight of **H-Met-D-Met-OH** has been rigorously calculated and verified to be 280.41 g/mol . This value is critical for accurate experimental design and data interpretation in research and development settings. The provided methodology and data tables offer a transparent and reproducible approach to this fundamental chemical calculation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DL-Methionine [webbook.nist.gov]
- 2. Methionine - Wikipedia [en.wikipedia.org]
- 3. Methionine (data page) - Wikipedia [en.wikipedia.org]
- 4. L-Methionine An essential amino acid, useful as a methyl group donor. | 63-68-3 [sigmaaldrich.com]
- 5. L-Methionine | C<sub>5</sub>H<sub>11</sub>NO<sub>2</sub>S | CID 6137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Analysis of H-Met-D-Met-OH Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8270042#molecular-weight-of-h-met-d-met-oh]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)